

The Role of FR260330 in Nitric Oxide Production: A Technical Guide

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Compound of Interest		
Compound Name:	FR260330	
Cat. No.:	B1672738	Get Quote

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Introduction

FR260330 is a potent and selective, orally active inhibitor of inducible nitric oxide synthase (iNOS).[1][2] Overproduction of nitric oxide (NO) by iNOS is implicated in the pathophysiology of various inflammatory conditions. **FR260330** presents a therapeutic potential by specifically targeting iNOS-driven NO production. This technical guide provides a comprehensive overview of the mechanism of action of **FR260330**, its effects on nitric oxide production, and the experimental methodologies used to characterize its activity.

Core Mechanism of Action: Inhibition of iNOS Dimerization

The primary mechanism by which **FR260330** inhibits nitric oxide production is by preventing the dimerization of iNOS monomers.[1][2] The enzymatic activity of all nitric oxide synthase isoforms is dependent on their formation of a homodimer. This dimerization is a critical step for the proper flow of electrons from the reductase domain of one monomer to the oxygenase domain of the other, where the synthesis of nitric oxide from L-arginine occurs. By interfering with this protein-protein interaction, **FR260330** effectively blocks the catalytic activity of iNOS without affecting the expression of the iNOS protein itself.[1]



Quantitative Analysis of FR260330-Mediated Inhibition of Nitric Oxide Production

The inhibitory effect of **FR260330** on nitric oxide production has been quantified in both in vitro and in vivo models. The following tables summarize the key quantitative data.

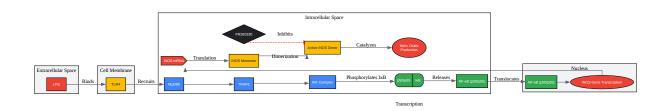
Cell Line/Model	Stimulant(s)	Parameter	Value	Reference
Rat Splenocytes	Not Specified	IC50 (NO Accumulation)	27 nM	[2]
Human DLD-1 Cells	Not Specified	IC50 (NO Accumulation)	10 nM	[2]
LPS-Exposed Rats	Lipopolysacchari de (LPS)	IC₅₀ (Plasma NOx Reduction)	1.6 mg/kg (oral)	[1]

Table 1: In Vitro and In Vivo Potency of FR260330

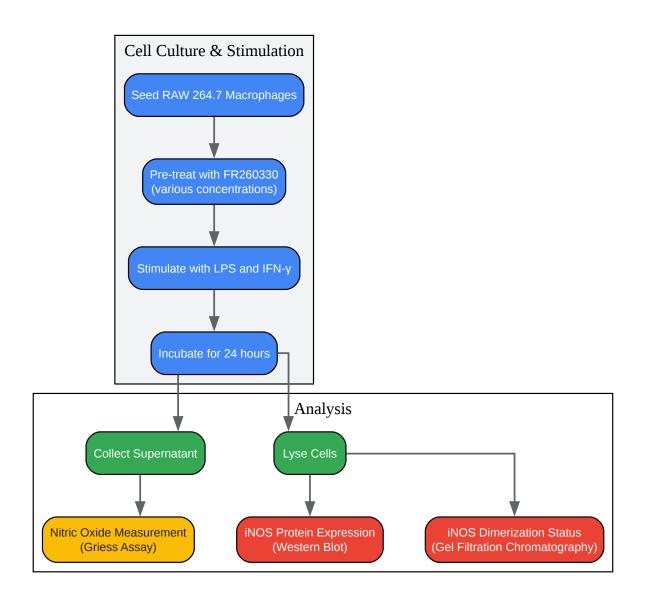
Signaling Pathways and Experimental Workflows Upstream Signaling Pathway Leading to iNOS Expression

FR260330 acts downstream of the signaling cascade that leads to the transcription and translation of the iNOS enzyme. A common inducer of iNOS expression is the bacterial endotoxin, lipopolysaccharide (LPS), which activates the Toll-like receptor 4 (TLR4) signaling pathway. The following diagram illustrates this pathway.









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References



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- 2. Mechanism of Inducible Nitric-oxide Synthase Dimerization Inhibition by Novel Pyrimidine Imidazoles PMC [pmc.ncbi.nlm.nih.gov]
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